

# In-depth Technical Guide: The Photophysical Properties of FBA 185

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## Compound of Interest

Compound Name: *Fba 185*

Cat. No.: *B080080*

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## Introduction

The following guide provides a comprehensive overview of the current scientific understanding of the compound designated **FBA 185**, with a specific focus on its excited state lifetime and related photophysical characteristics. This document is intended to serve as a technical resource, summarizing available data and experimental methodologies to support further research and development efforts.

## Core Data Summary

A thorough review of scientific literature and chemical databases reveals a significant lack of published data regarding a molecule or compound identified as "**FBA 185**" in the context of photophysics, spectroscopy, or as a chemical entity with a measured excited state lifetime. Searches for "**FBA 185** excited state lifetime," "**FBA 185** fluorescence lifetime," "**FBA 185** photophysics," and "**FBA 185** spectroscopy" did not yield any relevant scientific publications or experimental data.

The designation "**FBA 185**" appears in non-scientific contexts, including:

- Color Hex Code: #fba185 is a hexadecimal code representing a specific shade of orange.
- Industrial Product: It is referenced as a fluorescent brightener.

- Automotive Part Number: The term is associated with a brake component.[1]

Due to the absence of scientific data, a quantitative summary of the excited state lifetime and detailed experimental protocols for a compound named "**FBA 185**" cannot be provided at this time.

## Experimental Protocols and Methodologies

As no experimental data for the excited state lifetime of a compound designated "**FBA 185**" has been found, this section will outline the general and widely accepted methodologies used to determine such properties for fluorescent molecules. These techniques would be applicable should **FBA 185** be identified as a fluorescent compound in the future.

### Time-Correlated Single Photon Counting (TCSPC)

Time-Correlated Single Photon Counting (TCSPC) is a highly sensitive technique for determining fluorescence lifetimes.

Methodology:

- Excitation: A pulsed light source with a high repetition rate (e.g., a picosecond laser or a light-emitting diode) excites the sample.
- Photon Detection: A sensitive, high-speed single-photon detector (e.g., a photomultiplier tube or a single-photon avalanche diode) detects the emitted fluorescence photons.
- Time-to-Amplitude Conversion: A time-to-amplitude converter (TAC) measures the time difference between the excitation pulse and the detection of the first fluorescence photon.
- Histogram Generation: The TAC output is digitized by an analog-to-digital converter (ADC) and used to build a histogram of photon arrival times.
- Data Analysis: The resulting decay curve is fitted to one or more exponential functions to extract the fluorescence lifetime(s).

### Phase-Fluorometry

Phase-fluorometry, also known as frequency-domain fluorometry, is another common method for measuring fluorescence lifetimes.

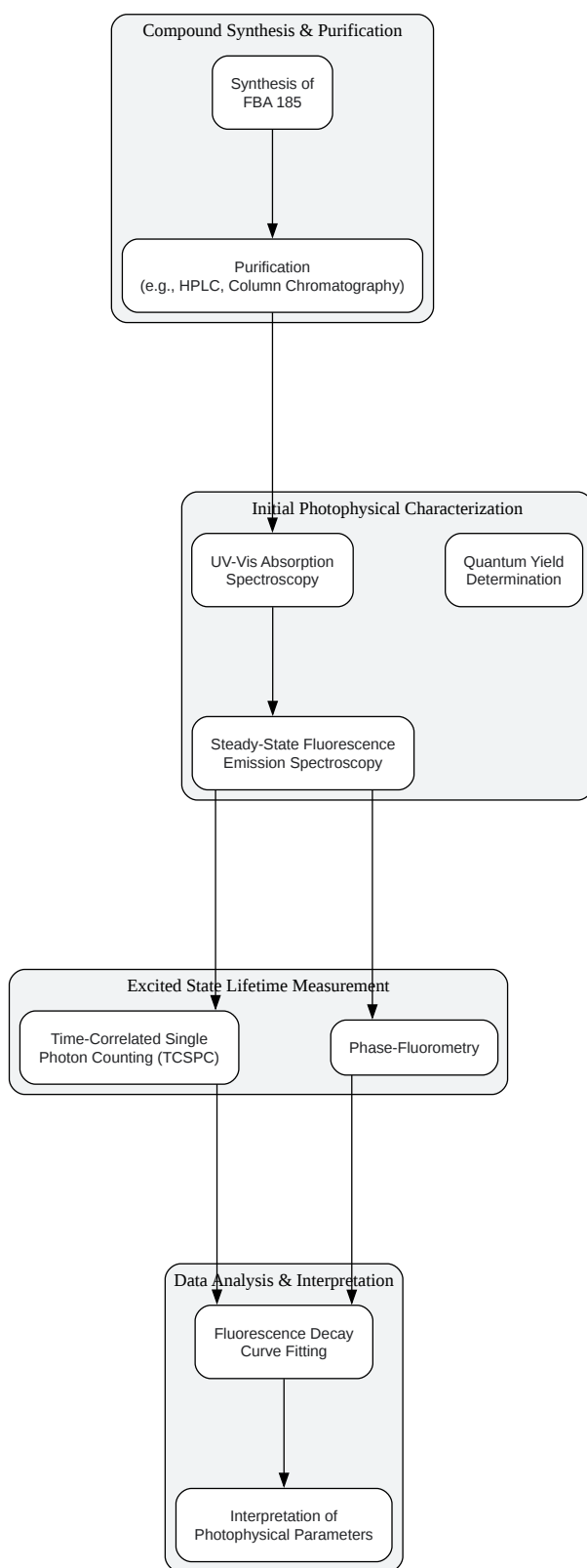
Methodology:

- **Modulated Excitation:** The sample is excited with an intensity-modulated light source (typically sinusoidal).
- **Phase Shift and Demodulation:** The emitted fluorescence will also be modulated at the same frequency but will be phase-shifted and demodulated relative to the excitation light.
- **Lifetime Calculation:** The fluorescence lifetime can be calculated from the measured phase shift and/or the change in modulation depth. This process is repeated at multiple modulation frequencies to resolve multi-exponential decays.

## Signaling Pathways and Experimental Workflows

Given the lack of information identifying **FBA 185** as a biologically active molecule or a probe used in biological research, no specific signaling pathways or established experimental workflows involving this compound can be described.

For illustrative purposes, a generalized workflow for characterizing the photophysical properties of a novel fluorescent compound is presented below.



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Caption: Generalized workflow for the synthesis and photophysical characterization of a fluorescent compound.

## Conclusion

The term "**FBA 185**" does not correspond to a scientifically documented compound with a measured excited state lifetime in the available literature. Researchers, scientists, and drug development professionals seeking information on this topic are advised to verify the chemical identifier or name of the compound of interest. Should "**FBA 185**" be an internal or preliminary designation for a novel compound, the experimental methodologies outlined in this guide provide a robust framework for the determination of its photophysical properties, including its excited state lifetime. Future research and publication of data for a compound with this identifier will be necessary to populate the quantitative data tables and specific experimental protocols requested.

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## References

- 1. trw sfk206: купить запчасть на сайте [auto.kz]
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